

Application Notes and Protocols for Avenic Acid A

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Compound of Interest

Compound Name: *avenic acid A*

Cat. No.: B1255293

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For Researchers, Scientists, and Drug Development Professionals

Application Note: Avenic Acid A as a Potential Iron Chelating Agent

Avenic Acid A is a naturally occurring non-proteinogenic amino acid that belongs to the mugineic acid family of phytosiderophores.[1] In the realm of plant biology, it is well-established as a crucial molecule for iron acquisition.[1] Synthesized and secreted by the roots of graminaceous plants like oats under iron-deficient conditions, **Avenic Acid A** acts as a high-affinity chelator for ferric iron (Fe^{3+}), solubilizing it in the rhizosphere and facilitating its uptake by the plant.[1] While its primary characterized role is in plant physiology, its inherent iron-chelating properties present a compelling case for its investigation in biomedical research and drug development, particularly in contexts where iron overload is a pathological feature.

Iron is an essential element for numerous physiological processes, but its excess can be highly toxic, catalyzing the formation of reactive oxygen species (ROS) that lead to cellular damage. Iron overload is a hallmark of several genetic disorders, such as β -thalassemia and hemochromatosis, and can also result from repeated blood transfusions.[2][3][4] The current standard of care for these conditions involves the use of iron chelating agents to reduce the body's iron burden.[2][3][5] The development of new, effective, and well-tolerated oral iron chelators remains an active area of research.[2][5]

Avenic Acid A, with its demonstrated potent iron-chelating activity, represents a novel scaffold that could be explored for therapeutic iron chelation. Its natural origin may offer advantages in terms of biocompatibility. Researchers and drug development professionals may consider investigating **Avenic Acid A** and its derivatives for their potential to mitigate iron-induced toxicity in various disease models.

Commercial Sources for Avenic Acid A

For researchers interested in procuring **Avenic Acid A** for experimental purposes, several commercial suppliers are available. While pricing and specific batch purities often require direct inquiry, the following table summarizes the available information.

Supplier	Product Name	CAS Number	Molecular Weight	Purity	Available Quantities	Notes
Benchchem	avenic acid A	76224-57-2	322.31 g/mol	Inquire	Inquire	For research use only.[1]
Dayang Chem (Hangzhou) Co., Ltd. (via ChemSrc)	Avenic acid	76224-57-2	322.31200	98.0%	Inquire (100g, 1kg, 100kg, 1000kg)	Contact for price inquiry.
GlobalChemMall	(+)-avenic acid A	76224-57-2	322.31	Inquire	Inquire	Contact for more details.
ChemicalBook	Avenic acid	76224-57-2	322.31168	Inquire	Inquire	Provides general chemical properties. [6][7]

Experimental Protocol: Ferrous Ion (Fe^{2+}) Chelation Assay using Ferrozine

This protocol details a colorimetric assay to determine the ferrous iron-chelating capacity of **Avenic Acid A**. The assay is based on the principle that ferrozine forms a stable, magenta-colored complex with Fe^{2+} . In the presence of a chelating agent like **Avenic Acid A**, the formation of the ferrozine- Fe^{2+} complex is inhibited, leading to a decrease in the color intensity, which can be measured spectrophotometrically.

Materials and Reagents

- **Avenic Acid A**
- Ferrous chloride (FeCl_2) or Ferrous sulfate (FeSO_4)
- Ferrozine
- Methanol or distilled water (depending on the solubility of the test compound)
- EDTA (Ethylenediaminetetraacetic acid) as a positive control
- 96-well microplate
- Microplate reader

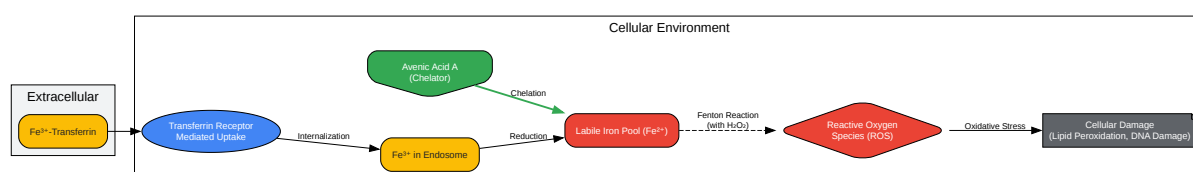
Experimental Procedure

- Preparation of Solutions:
 - **Avenic Acid A** Stock Solution: Prepare a stock solution of **Avenic Acid A** in distilled water or a suitable solvent. The final concentration will depend on the expected chelating activity. A starting concentration of 1 mg/mL is recommended, with serial dilutions prepared from this stock.
 - Ferrous Chloride/Sulfate Solution (2 mM): Prepare a 2 mM solution of FeCl_2 or FeSO_4 in distilled water. This solution should be prepared fresh.

- Ferrozine Solution (5 mM): Prepare a 5 mM solution of ferrozine in methanol or distilled water.
- EDTA Standard Solutions: Prepare a series of standard solutions of EDTA (e.g., 0 to 100 μM) to be used as a positive control and for generating a standard curve.
- Assay Protocol (adapted from Bio-protocol):^{[6][8]}
 - Add 50 μL of various concentrations of **Avenic Acid A** solution to the wells of a 96-well microplate.
 - For the positive control, add 50 μL of the EDTA standard solutions to separate wells.
 - For the blank (control), add 50 μL of the solvent (e.g., distilled water) to the wells.
 - Add 10 μL of the 2 mM ferrous chloride/sulfate solution to all wells.
 - Mix gently and let the plate stand for 5 minutes at room temperature to allow for the chelation reaction to occur.
 - Add 20 μL of the 5 mM ferrozine solution to all wells to initiate the color reaction.
 - Shake the plate vigorously for 30 seconds.
 - Incubate the mixture at room temperature for 10 minutes.
 - Measure the absorbance of the solution at 562 nm using a microplate reader.^{[6][8]}
- Data Analysis:
 - The percentage of ferrous ion chelation can be calculated using the following formula:
Chelating Activity (%) = $[(A_0 - A_1) / A_0] \times 100$ Where:
 - A_0 is the absorbance of the control (blank).
 - A_1 is the absorbance in the presence of **Avenic Acid A** or EDTA.
 - The results can be expressed as the IC_{50} value, which is the concentration of the test compound that inhibits 50% of the ferrozine- Fe^{2+} complex formation.

Signaling Pathway and Experimental Workflow Visualization

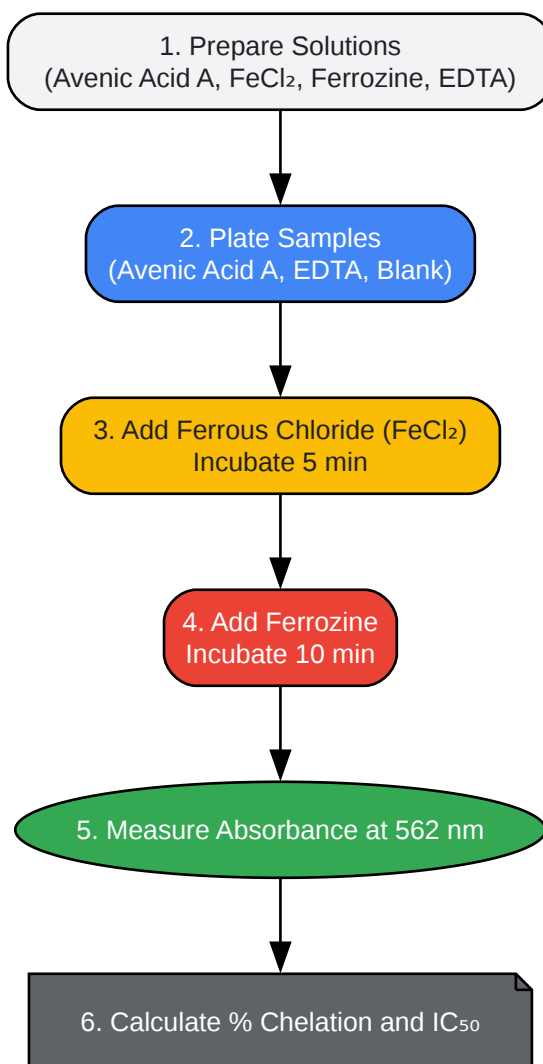
Iron-Mediated Oxidative Stress and the Role of Chelators



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Caption: Iron uptake and its role in ROS generation, with **Avenic Acid A**'s potential intervention point.

Experimental Workflow for Avenic Acid A Iron Chelation Assay



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Caption: Workflow for the Ferrous Ion Chelation Assay using the Ferrozine method.

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References

- 1. avenic acid A | 76224-57-2 | Benchchem [benchchem.com]

- 2. Development of tridentate iron chelators: from desferrithiocin to ICL670 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Iron Chelators in Treatment of Iron Overload - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A Review on Iron Chelators in Treatment of Iron Overload Syndromes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. New developments in iron chelators - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 2.5. Ferrous Ion Chelating Assay [bio-protocol.org]
- 7. zen-bio.com [zen-bio.com]
- 8. 3.6.5. Ferrozine Iron Metal Chelation Assay [bio-protocol.org]
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